

# t-Boc-N-amido-PEG5-Tos safety and handling

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## Compound of Interest

Compound Name: *t*-Boc-N-amido-PEG5-Tos

Cat. No.: B8200026

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## An In-depth Technical Guide to the Safety and Handling of **t-Boc-N-amido-PEG5-Tos**

For researchers, scientists, and drug development professionals, the proper handling and safety precautions for chemical reagents are paramount. This guide provides a comprehensive overview of the safety and handling procedures for **t-Boc-N-amido-PEG5-Tos** (CAS Number: 1404111-69-8), a bifunctional PEG linker commonly used in bioconjugation and drug delivery applications.

## Product Identification and Properties

**t-Boc-N-amido-PEG5-Tos** is a polyethylene glycol (PEG) linker containing a tosyl group and a Boc-protected amine group. The hydrophilic PEG spacer enhances the solubility of compounds in aqueous media. The tosyl group serves as an excellent leaving group for nucleophilic substitution reactions, while the Boc group can be removed under mild acidic conditions to yield a free amine.<sup>[1][2]</sup>

Property	Value
CAS Number	1404111-69-8
Linear Formula	C22H37NO9S[3]
Molecular Weight	491.6 g/mol [1]
Physical Form	Liquid[3]
Purity	Typically ≥95%[1][3]
Solubility	Soluble in DMSO, DCM, and DMF[1]

## Hazard Identification and Classification

Based on the available Safety Data Sheet (SDS), **t-Boc-N-amido-PEG5-Tos** is classified as a hazardous substance.[3]

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.[3]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation.[3]		

## Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper laboratory safety protocols is crucial when handling this reagent.

### Engineering Controls

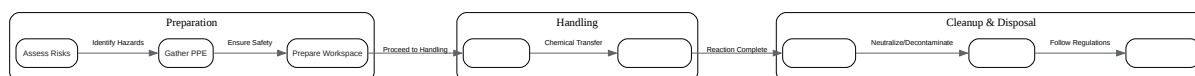
- Use in a well-ventilated area, preferably in a chemical fume hood.

### Personal Protective Equipment

A comprehensive range of personal protective equipment should be worn to minimize exposure.

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Protective clothing, such as a lab coat.	
Respiratory Protection	Not typically required if handled in a fume hood. If ventilation is inadequate, use a NIOSH-approved respirator.

A general workflow for safely handling this chemical is outlined below.



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### General Laboratory Chemical Handling Workflow

## First-Aid Measures

In case of accidental exposure, immediate action is necessary.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. <a href="#">[3]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek medical attention.

## Storage and Disposal

Proper storage and disposal are critical to maintaining the stability of the compound and ensuring laboratory safety.

### Storage

- Storage Temperature: -20°C.[\[1\]](#)[\[3\]](#)
- Conditions: Store in a tightly sealed container, away from moisture.[\[3\]](#)

### Disposal

- Dispose of in accordance with local, state, and federal regulations for chemical waste.

## Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation.

- Contain: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.
- Collect: Carefully collect the absorbed material into a sealed container for disposal.
- Clean: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

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## References

- 1. t-Boc-N-Amido-PEG5-Tos, 1404111-69-8 | BroadPharm [broadpharm.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. t-Boc-N-amido-PEG5-Tos | 1404111-69-8 [sigmaaldrich.com]
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